

# handling and storage recommendations for tribenzylamine

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Compound of Interest		
Compound Name:	Tribenzylamine	
Cat. No.:	B1683019	Get Quote

## **Technical Support Center: Tribenzylamine**

This guide provides detailed handling and storage recommendations for **tribenzylamine** (CAS No. 620-40-6) to ensure the safety of laboratory personnel and the integrity of the product.

### Frequently Asked Questions (FAQs)

Q1: What is **tribenzylamine** and what are its primary hazards?

A1: **Tribenzylamine** is a white to light cream powder with a slight amine odor.[1] It is a symmetrical tertiary amine used in organic synthesis and as a catalyst.[2][3] The primary hazards associated with **tribenzylamine** are:

- Skin irritation[1][4][5][6]
- Serious eye irritation[1][4][5][6]
- May cause respiratory irritation[1][4][5][6]
- Harmful if swallowed[4][6][7]
- May cause an allergic skin reaction[2]

Q2: What are the proper storage conditions for **tribenzylamine**?

#### Troubleshooting & Optimization





A2: **Tribenzylamine** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][4][5] It is stable under normal temperatures and pressures.[1] Some sources recommend storing it under an inert gas as it is sensitive to carbon dioxide.[5] It is also advised to store it away from incompatible substances.[1][4]

Q3: What personal protective equipment (PPE) is required when handling tribenzylamine?

A3: When handling **tribenzylamine**, it is essential to use appropriate personal protective equipment to avoid contact. This includes:

- Eye/face protection: Wear safety glasses with side-shields or goggles.[1][5]
- Skin protection: Wear chemical-resistant gloves and a lab coat.[1][2][5]
- Respiratory protection: If dust formation is likely, use a NIOSH-approved respirator.[8]
- Hand protection: Wash hands thoroughly after handling.[1][5][6]

Q4: What should I do in case of accidental exposure to tribenzylamine?

A4: Immediate action is crucial in case of accidental exposure. Follow these first-aid measures:

- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][4]
- After skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice.
   [1][4][5]
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[1]
  [4][5]
- After ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4][5][7]

Q5: How should I handle a spill of tribenzylamine?



A5: In the event of a spill, use personal protective equipment and avoid dust formation.[5] Sweep up the spilled solid and place it in a suitable, closed container for disposal.[4][5] Ensure the area is well-ventilated.[5] Do not let the chemical enter drains.[4][5]

**Troubleshooting Guide** 

Issue	Possible Cause	Recommended Action
Material has discolored or clumped	Improper storage (exposure to moisture or air)	Ensure the container is tightly sealed and stored in a dry environment.[1][5] Consider storing under an inert gas.[5]
Inconsistent experimental results	Impurities in the material	The purity of tribenzylamine can be checked by its melting point. It can be purified by crystallization from absolute ethanol or petroleum ether.[3]
Skin or eye irritation during handling	Inadequate personal protective equipment (PPE)	Always wear appropriate PPE, including gloves and safety glasses.[1][5] Handle the material in a well-ventilated area or a fume hood to avoid inhaling dust.[1][5]

**Quantitative Data Summary** 

Property	Value	Source(s)
Appearance	White to light cream powder	[1]
Molecular Formula	C21H21N	[1][4]
CAS Number	620-40-6	[1][4][5]
Melting Point	90 - 94 °C	[3][6]
Water Solubility	Insoluble	[1][2]
Storage Temperature	Ambient temperatures, below +30°C	[1][3]



### **Experimental Protocols**

Purification by Crystallization

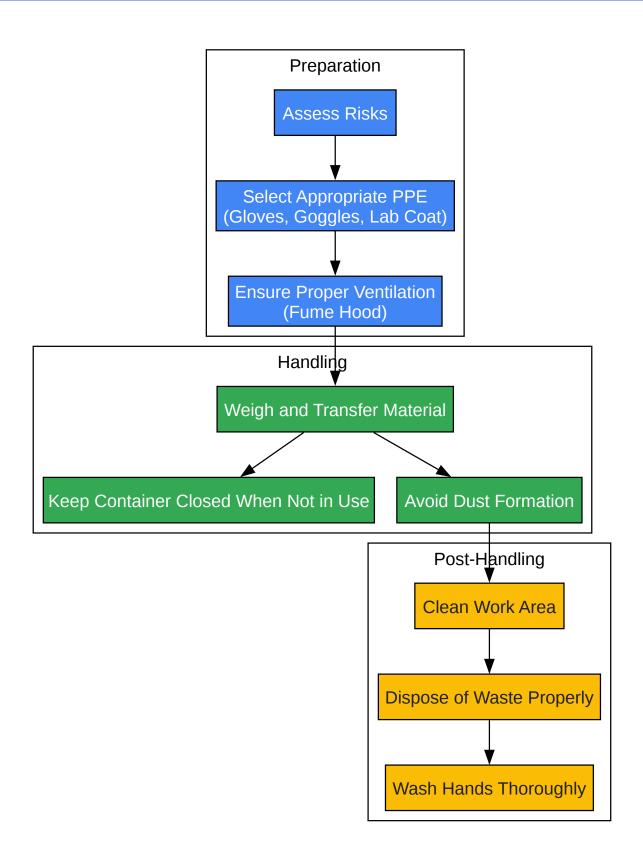
To ensure the purity of **tribenzylamine** for sensitive experiments, recrystallization can be performed.

#### Methodology:

- Dissolve the **tribenzylamine** in a minimum amount of hot absolute ethanol or petroleum ether.[3]
- Allow the solution to cool slowly to room temperature to form crystals.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals in a vacuum oven over P<sub>2</sub>O<sub>5</sub> at room temperature.[3]

## **Visual Diagrams**

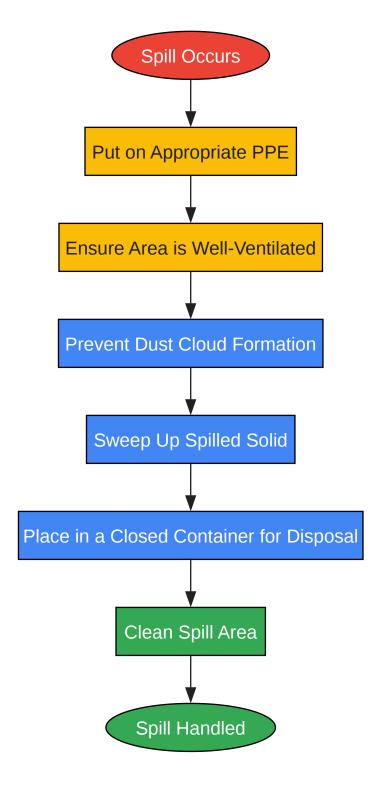




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Safe Handling Workflow for Tribenzylamine.





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Tribenzylamine Spill Response Protocol.



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#### References

- 1. Page loading... [guidechem.com]
- 2. Tribenzylamine|CAS 620-40-6|Reagent Supplier [benchchem.com]
- 3. Tribenzylamine | 620-40-6 [chemicalbook.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. MyChem: Chemical [isolab.ess.washington.edu]
- 6. fishersci.com [fishersci.com]
- 7. Tribenzylamine|MSDS [dcchemicals.com]
- 8. 三苄胺 ≥99.0% (NT) | Sigma-Aldrich [sigmaaldrich.com]
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